

# Zirconium nitrate molecular formula and structure

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## Compound of Interest

Compound Name: Zirconium nitrate

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An In-depth Technical Guide to **Zirconium Nitrate**: Molecular Formula, Structure, and Applications

This technical guide provides a comprehensive overview of **zirconium nitrate**, focusing on its molecular formula, chemical structure, properties, synthesis, and applications relevant to researchers, scientists, and professionals in drug development.

## Molecular Identity and Properties

**Zirconium nitrate** is an inorganic compound that exists in both anhydrous and hydrated forms. The anhydrous form, zirconium tetranitrate, is a volatile transition metal salt.<sup>[1][2]</sup> The most common hydrated form is the pentahydrate,  $\text{Zr}(\text{NO}_3)_4 \cdot 5\text{H}_2\text{O}$ .<sup>[1]</sup>

Synonyms: Zirconium(IV) nitrate, Zirconium tetranitrate, Tetranitratozirconium.<sup>[1][3][4]</sup>

The physical and chemical properties of **zirconium nitrate** are summarized in the table below.

Property	Value	Source
Molecular Formula	Zr(NO <sub>3</sub> ) <sub>4</sub> (anhydrous)	[1][2][5]
Zr(NO <sub>3</sub> ) <sub>4</sub> ·5H <sub>2</sub> O (pentahydrate)	[1]	
Molar Mass	339.24 g/mol (anhydrous)	[1][3]
Appearance	White, hygroscopic, volatile solid/transparent plates	[1][2][3][6]
Melting Point	58.5 °C (anhydrous)	[1]
Boiling Point	Decomposes at 100 °C	[1][2][3]
Solubility	Very soluble in water and ethanol	[1][2][3][6]
Aqueous Solution	Acidic	[1][6]
Refractive Index	1.6 (pentahydrate)	[1][3]
UN Number	2728	[1]
Hazard Class	5.1 (Oxidizing Substance)	[1][4]

## Molecular and Crystal Structure

The structure of **zirconium nitrate** is characterized by the coordination of nitrate groups to the central zirconium atom. In the gas phase or as an anhydrous solid, the molecule is Zr(NO<sub>3</sub>)<sub>4</sub>. However, in the presence of other ions or water, it readily forms complex structures.

- Anhydrous Zirconium(IV) Nitrate: In its anhydrous form, **zirconium nitrate** is a volatile molecular compound where the nitrate groups act as ligands to the central zirconium(IV) ion. [1][2]
- Complex Anions and Cations: **Zirconium nitrate** is a key component in various complex ions.
  - The pentanitratozirconate anion, [Zr(NO<sub>3</sub>)<sub>5</sub>]<sup>-</sup>, features a structure where all five nitrate groups are bidentate, coordinating to the zirconium atom through two oxygen atoms each.

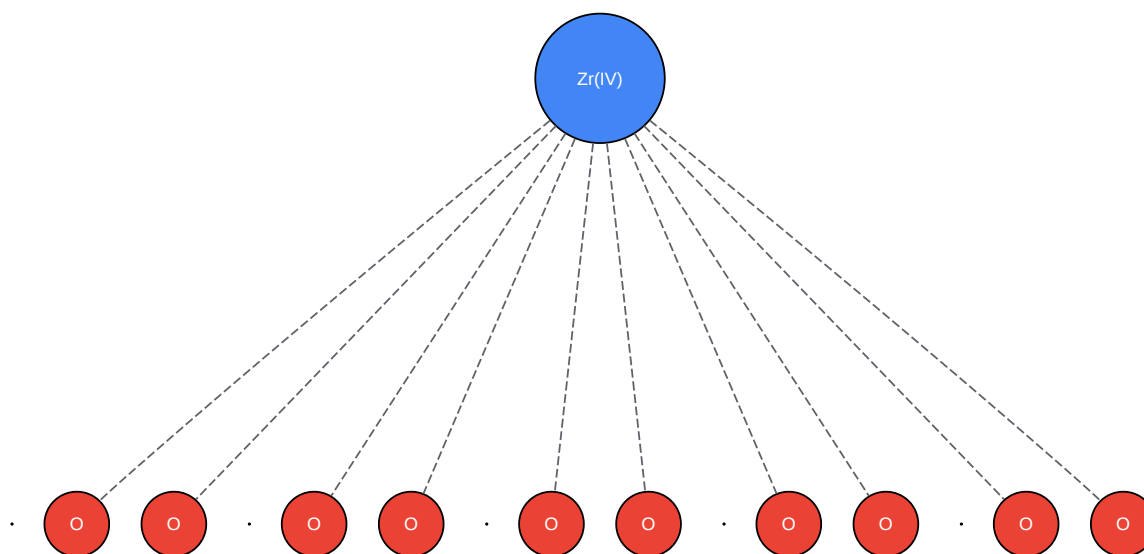
This results in a bicapped square antiprism geometry.<sup>[1]</sup>

- The aquo complex cation,  $[\text{Zr}(\text{NO}_3)_3(\text{H}_2\text{O})_3]^+$ , exhibits a tricapped trigonal prismatic structure, with three bidentate nitrate groups and three water molecules coordinated to the zirconium center.<sup>[1][7]</sup>

The crystallographic data for several complex salts containing these ions have been determined, providing precise insights into their solid-state structures.

Compound	Crystal System	Space Group	Unit Cell Dimensions	Density (g/cm <sup>3</sup> )
(NO <sub>2</sub> ) [Zr(NO <sub>3</sub> ) <sub>3</sub> ·3H <sub>2</sub> O] <sub>2</sub> (NO <sub>3</sub> ) <sub>3</sub>	Hexagonal	P3c1	a = 10.292 Å, c = 14.84 Å	2.181
CsZr(NO <sub>3</sub> ) <sub>5</sub>	Monoclinic	P2 <sub>1</sub> /n	a = 7.497 Å, b = 11.567 Å, c = 14.411 Å, β=96.01°	2.855
(NH <sub>4</sub> )Zr(NO <sub>3</sub> ) <sub>5</sub> ·HNO <sub>3</sub>	Orthorhombic	Pna2 <sub>1</sub>	a = 14.852 Å, b = 7.222 Å, c = 13.177 Å	2.267

Data sourced from Wikipedia.<sup>[1]</sup>



Coordination in the  $[\text{Zr}(\text{NO}_3)_5]$  Anion

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Caption: Bidentate coordination of five nitrate ligands to a central Zr(IV) ion.

## Experimental Protocols: Synthesis of Zirconium Nitrate

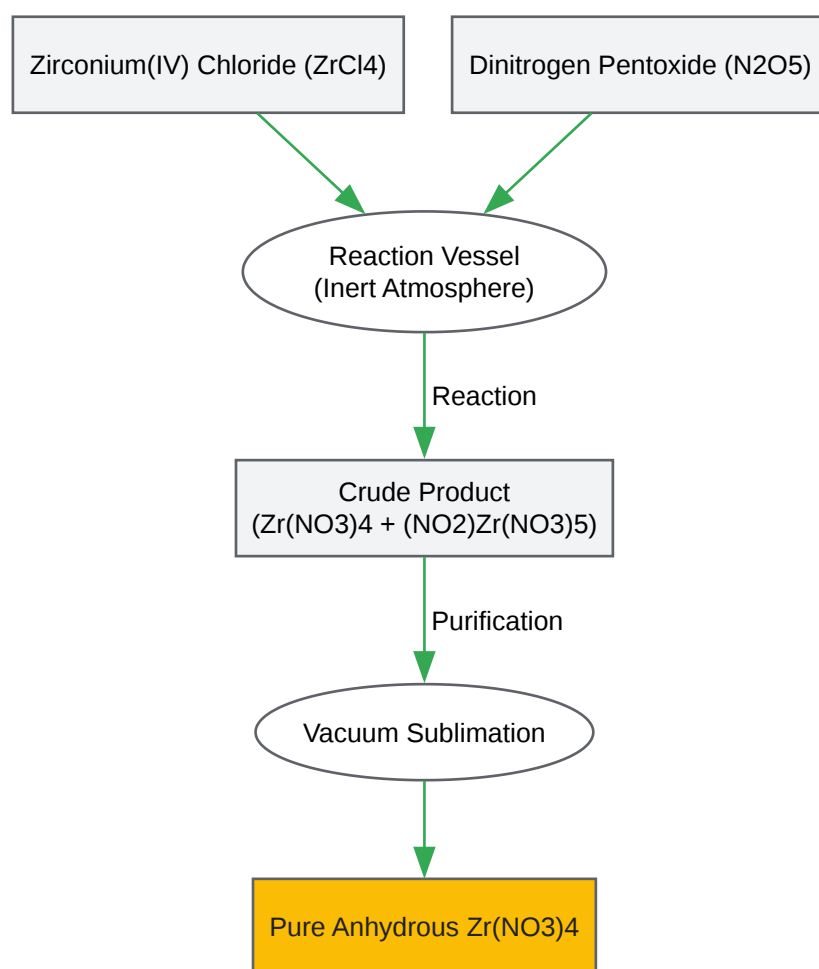
### Protocol 1: Synthesis of Anhydrous Zirconium Nitrate

Anhydrous **zirconium nitrate** can be prepared through the reaction of zirconium(IV) chloride with dinitrogen pentoxide.<sup>[1][2]</sup>

Methodology:

- Place anhydrous zirconium(IV) chloride ( $\text{ZrCl}_4$ ) in a reaction vessel under an inert, dry atmosphere.

- Introduce dinitrogen pentoxide ( $\text{N}_2\text{O}_5$ ) to react with the  $\text{ZrCl}_4$ . The reaction proceeds according to the following equation:  $\text{ZrCl}_4 + 4 \text{N}_2\text{O}_5 \rightarrow \text{Zr}(\text{NO}_3)_4 + 4 \text{ClNO}_2$ <sup>[1]</sup>
- The resulting anhydrous **zirconium nitrate** is volatile and can be purified from byproducts, such as nitronium pentanitratozirconate ( $(\text{NO}_2)\text{Zr}(\text{NO}_3)_5$ ), via sublimation in a vacuum.<sup>[1][2]</sup>



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Caption: Workflow for the synthesis of anhydrous **zirconium nitrate**.

## Protocol 2: Synthesis of Zirconium Nitrate Pentahydrate

The hydrated form is typically prepared by dissolving a zirconium precursor, such as zirconium dioxide or zirconium hydroxide, in nitric acid.<sup>[1][6]</sup>

Methodology:

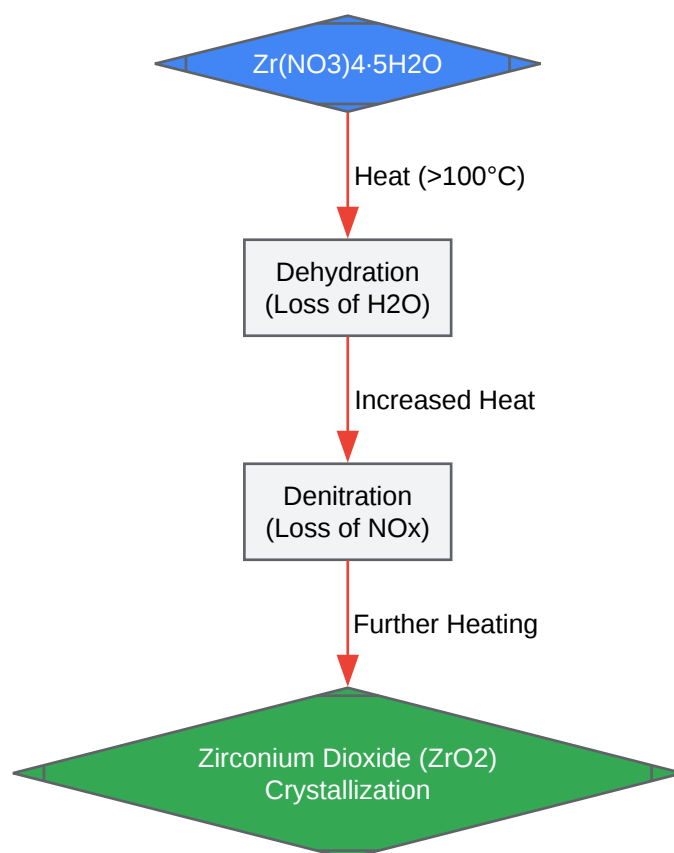
- Dissolve zirconium dioxide ( $\text{ZrO}_2$ ) in concentrated nitric acid ( $\text{HNO}_3$ ).<sup>[1][2]</sup>
- Heat the solution gently to ensure complete dissolution.
- Evaporate the resulting solution to dryness.<sup>[1]</sup>
- Upon cooling and crystallization, **zirconium nitrate** pentahydrate ( $\text{Zr}(\text{NO}_3)_4 \cdot 5\text{H}_2\text{O}$ ) is formed.<sup>[1][6]</sup> It is noted, however, that it can be easier to crystallize zirconyl nitrate ( $\text{ZrO}(\text{NO}_3)_2$ ) from such a solution.<sup>[1]</sup>

## Chemical Reactivity and Applications

**Zirconium nitrate** serves as a versatile precursor and reagent in various chemical applications, from materials science to organic synthesis.

## Thermal Decomposition

Upon heating to approximately 100 °C, **zirconium nitrate** decomposes to yield zirconium dioxide ( $\text{ZrO}_2$ ), also known as zirconia.<sup>[1][2]</sup> This property makes it an excellent single-source precursor for producing zirconia thin films and nanoparticles.



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Caption: Thermal decomposition pathway of **zirconium nitrate** to zirconia.

## Applications in Research and Industry

- Precursor for Zirconia (ZrO<sub>2</sub>): **Zirconium nitrate** is widely used as a precursor in the synthesis of zirconia-based materials.[8] Its volatility allows for its use in chemical vapor deposition (CVD) to create high-purity zirconia films on substrates like silicon.[1] This method is advantageous as it does not introduce contaminants like hydrogen or fluorine.[1] It is also used in sol-gel and co-precipitation methods to synthesize zirconia nanoparticles with controlled size and morphology.[8][9]
- Catalysis: Zirconium-based materials, often derived from **zirconium nitrate**, are used as catalysts.[10] For example, it can be used as a Lewis acid catalyst in the formation of N-substituted pyrroles.[2] It is also a component in the synthesis of robust metal-organic frameworks (MOFs) like UIO-66, which have applications in photocatalysis for degrading pollutants such as tetracycline.[11]

- Nuclear Industry: Zirconium free from hafnium is essential for nuclear reactor construction.[1] **Zirconium nitrate** plays a role in the separation of these two elements through a liquid-liquid extraction process involving tributylphosphate.[1]
- Organic Synthesis: Anhydrous **zirconium nitrate** can be used to nitrate certain aromatic compounds in a non-traditional manner.[2] For instance, it nitrates pyridine to 3-nitropyridine and 4-nitropyridine, and quinoline to 3-nitroquinoline and 7-nitroquinoline.[2]
- Other Uses: It also serves as an analytical standard for zirconium and is used as a preservative.[1][6]

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## References

- 1. Zirconium nitrate - Wikipedia [en.wikipedia.org]
- 2. Zirconium nitrate - Sciencemadness Wiki [sciencemadness.org]
- 3. Zirconium nitrate | N4O12Zr | CID 26251 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. chembk.com [chembk.com]
- 5. americanelements.com [americanelements.com]
- 6. Zirconium nitrate | 13746-89-9 [chemicalbook.com]
- 7. researchgate.net [researchgate.net]
- 8. Zirconia-based nanomaterials: recent developments in synthesis and applications - Nanoscale Advances (RSC Publishing) DOI:10.1039/D2NA00367H [pubs.rsc.org]
- 9. Zirconium nitrate pentahydrate | 13986-27-1 | Benchchem [benchchem.com]
- 10. Synthesis and Biomedical Applications of Zirconium Nanoparticles: Advanced Leaps and Bounds in the Recent Past - PMC [pmc.ncbi.nlm.nih.gov]
- 11. mdpi.com [mdpi.com]
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